Application Note: 1-Octyl-4-vinylbenzene in Advanced Copolymer Architectures

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Compound of Interest

Compound Name:	*1-Octyl-4-vinylbenzene*
CAS No.:	*46745-66-8*
Cat. No.:	*B1356761*

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Executive Summary & Strategic Utility

1-Octyl-4-vinylbenzene (CAS: 3949-13-7), commonly known as 4-n-octylstyrene, is a specialized styrenic monomer characterized by a linear C8 alkyl chain at the para position. Unlike unmodified styrene, this monomer introduces significant hydrophobicity, steric bulk, and internal plasticization to polymer backbones.

Why use **1-Octyl-4-vinylbenzene**?

- Tg Modulation: The flexible octyl tail drastically lowers the glass transition temperature (

) of the resulting polymer to approximately -45°C (228 K), compared to +100°C for polystyrene. This makes it an excellent internal plasticizer, rendering copolymers more flexible and impact-resistant without leaching small-molecule additives.

- Solubility Engineering: It enhances solubility in aliphatic hydrocarbons and non-polar organic solvents, which is critical for solution-processable organic electronics and oil-soluble rheology modifiers.

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- Amphiphilic Self-Assembly: In block copolymers (e.g., with PEG or poly(4-vinylpyridine)), the poly(4-octylstyrene) block forms a stable, highly hydrophobic core for micelles, ideal for encapsulating lipophilic drugs.

Technical Specifications & Physicochemical Profile

Parameter	Value / Description	Impact on Polymerization
Molecular Weight	216.36 g/mol	High MW requires mass-based calculation adjustments in feed ratios.
Boiling Point	~146-148°C at 3 mmHg	High boiling point makes vacuum distillation necessary for purification; difficult to remove via evaporation.
Homopolymer	~ -45°C (228 K)	Acts as a "soft" block in thermoplastic elastomers.
Hydrophobicity	LogP ~ 6.5 (Estimated)	Extremely hydrophobic; drives strong segregation in aqueous block copolymer micelles.
Reactivity Ratios	(vs. Styrene)	Forms random copolymers with styrene; tends towards alternating structures with maleic anhydride.

Critical Application Architectures

A. Drug Delivery Vectors (Amphiphilic Block Copolymers)

By polymerizing **1-octyl-4-vinylbenzene** via Controlled Radical Polymerization (CRP), researchers create "hairy" nanoparticles. The octyl chains provide a spacious, non-crystalline hydrophobic domain that prevents drug crystallization, a common issue with stearyl (C18) derivatives.

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B. Antimicrobial Surface Coatings

When copolymerized with cationic monomers like 4-(dimethylaminomethyl)styrene or quaternized vinylpyridine, the octyl group acts as a membrane-disrupting anchor. The "snorkel" effect allows the cationic charge to interact with bacterial walls while the octyl tail inserts into the lipid bilayer, causing lysis.

C. Organic Electronics (Dielectric Layers)

Poly(4-octylstyrene) is used as a gate dielectric or passivation layer in Organic Field-Effect Transistors (OFETs). The alkyl chains orient at the interface, reducing charge trapping and improving the morphology of the semiconductor layer deposited on top.

Experimental Protocols

Protocol 1: Monomer Purification (Critical Step)

Commercial 4-octylstyrene contains polymerization inhibitors (e.g., TBC) that must be removed. Due to its high boiling point, distillation is cumbersome; column filtration is preferred.

Materials:

- Crude **1-Octyl-4-vinylbenzene**
- Basic Alumina (Brockmann I)
- Anhydrous Calcium Hydride (

) - Optional for strict moisture free work

Procedure:

- Pack Column: Prepare a short glass column (approx. 10 cm height) with basic alumina.
- Elution: Pass the neat monomer through the column under gravity or slight nitrogen pressure. The alumina traps the phenolic inhibitors (which turn brown/orange on the column).
- Collection: Collect the clear, colorless filtrate.

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- Storage: Use immediately. If storage is required, store at -20°C under Argon; re-filter before use.

Protocol 2: RAFT Polymerization of Poly(4-octylstyrene)

Target: Synthesis of a defined homopolymer macro-CTA for subsequent block copolymerization.

Reagents:

- Monomer: Purified 4-Octylstyrene (2.16 g, 10 mmol)
- CTA (Chain Transfer Agent): 2-Cyano-2-propyl dodecyl trithiocarbonate (CPDT) (Standard for styrenics)
- Initiator: AIBN (Azobisisobutyronitrile)
- Solvent: Anisole or Toluene (1:1 v/v ratio with monomer)

Stoichiometry:

- Target DP (Degree of Polymerization): 100
- Ratio: [Monomer]:[CTA]:[Initiator] = 100 : 1 : 0.2

Step-by-Step Workflow:

- Charge Vessel: In a Schlenk tube equipped with a magnetic stir bar, add monomer (2.16 g), CPDT (35 mg, 0.1 mmol), and AIBN (3.3 mg, 0.02 mmol). Dissolve in 2.5 mL Anisole.
- Degas: Seal the tube with a rubber septum. Perform 4 cycles of Freeze-Pump-Thaw:
  - Freeze in liquid
    .
  - Apply vacuum (< 100 mTorr) for 10 mins.
  - Thaw in warm water bath under static vacuum.

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- Backfill with high-purity Nitrogen.

- Polymerize: Immerse the Schlenk tube in a thermostated oil bath at 70°C. Stir at 300 rpm.
  - Time: ~12-24 hours (Monitor conversion via NMR; stop at ~60-70% conversion to preserve "livingness").
- Quench: Plunge the tube into liquid nitrogen and expose to air to stop the reaction.
- Purification:
  - Dilute with a small amount of THF.
  - Precipitate dropwise into cold Methanol (10x excess volume). Poly(4-octylstyrene) is insoluble in methanol.
  - Filter and dry under vacuum at 40°C for 24 hours.

Protocol 3: Characterization Guidelines

- 1H NMR (

  ):
  - Vinyl protons (Monomer): Distinct doublets at

    5.2 and 5.7 ppm, and quartet at 6.7 ppm. Disappearance confirms polymerization.
  - Aromatic protons (Polymer): Broad signals at

    6.3–7.2 ppm.
  - Alkyl Chain: Broad resonances at

    0.8–1.6 ppm (methyl/methylene) and

    2.5 ppm (benzylic

).
- DSC (Differential Scanning Calorimetry):

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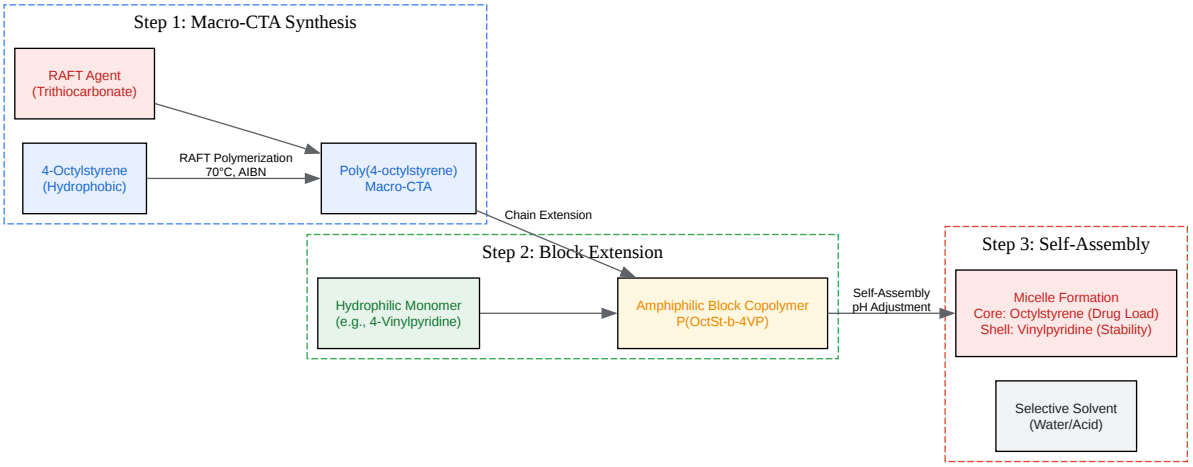
- Run a Heat-Cool-Heat cycle (-80°C to +150°C).
- Analyze the second heating curve to identify

  . Expect an inflection point near -45°C.

Visualized Workflows

Figure 1: Amphiphilic Block Copolymer Assembly

This diagram illustrates the pathway from monomer synthesis to micelle formation for drug delivery applications.



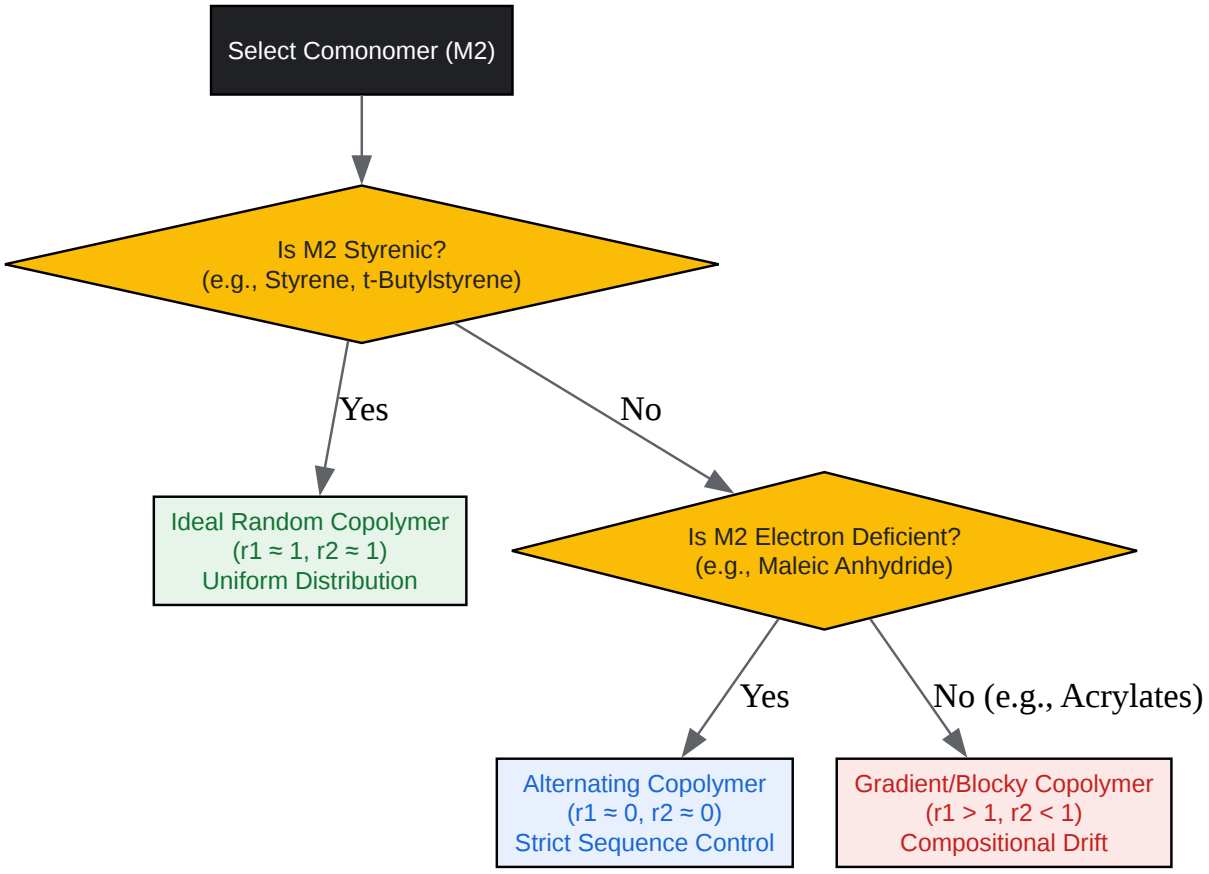
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Caption: Workflow for synthesizing amphiphilic block copolymers using 4-octylstyrene to create hydrophobic micelle cores.

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Figure 2: Copolymerization Kinetics & Microstructure

Logic flow determining the polymer architecture based on reactivity ratios.



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Caption: Predictive guide for 4-octylstyrene copolymer microstructure based on comonomer selection.

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